

Technical Guide: Characterization and Application of Deuterated LTC4 Methyl Ester

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Compound of Interest

Compound Name: *Leukotriene C4-d5 methyl ester*

Cat. No.: *B1163612*

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Executive Summary

This guide details the physicochemical identity, structural integrity, and analytical application of **Leukotriene C4-d5 Methyl Ester** (LTC4-d5 ME). Primarily utilized as an Internal Standard (IS) in high-sensitivity LC-MS/MS workflows, this molecule represents a critical tool in the quantification of cysteinyl leukotrienes (CysLTs). The methyl esterification of the labile LTC4 parent molecule enhances lipophilicity and chromatographic retention, while the deuterium labeling provides the necessary mass shift to correct for matrix effects and ionization suppression during mass spectrometry.

Part 1: Physicochemical Identity & Core Data

The precise characterization of the internal standard is the foundation of quantitative accuracy. The following data corresponds to the specific d5-labeled methyl ester derivative commonly used in eicosanoid profiling.

Molecular Specifications

Parameter	Specification	Notes
Analyte Name	Leukotriene C4-d5 Methyl Ester	Synonyms: LTC4-d5 ME, LTC4-d5 methyl ester
Chemical Formula	C ₃₁ H ₄₄ D ₅ N ₃ O ₉ S	Parent LTC4 () + Methyl () + Deuterium ()
Formula Weight	644.8 g/mol	Average mass (weighted)
Exact Mass	644.341	Monoisotopic mass (Theoretical)
Parent Compound	Leukotriene C4 (LTC4)	Free Acid MW: ~625.8
Modification	C1-Carboxyl Methylation	Esterification at the arachidonate backbone C1 position
Isotopic Purity	≥99% deuterated forms (d1-d5)	Critical to prevent "cross-talk" with the native analyte channel

Structural Logic

The deuteration (d5) is typically located on the arachidonic acid backbone (specifically at the 19, 19', 20, 20, 20' positions) rather than the peptide chain. This ensures that metabolic cleavage of the glutathione moiety (conversion to LTD4/LTE4) does not result in the loss of the isotopic label if the backbone remains intact.

Why Methyl Ester? Native LTC4 contains three carboxyl groups (one on the fatty acid chain, two on the glutathione moiety) and an amino group, making it zwitterionic and highly polar. Methyl esterification of the C1 carboxyl group:

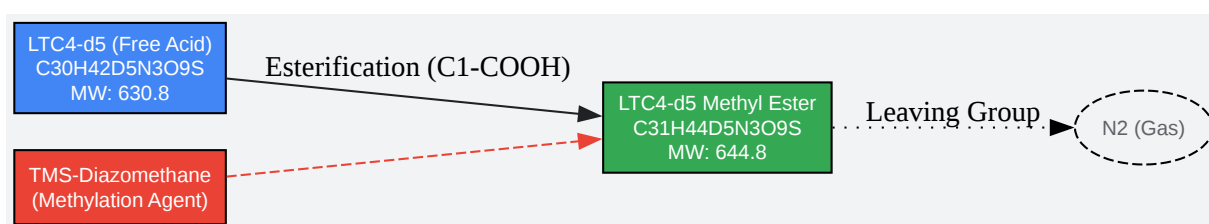
- Reduces Polarity: Increases retention on C18 Reverse-Phase columns.
- Stabilizes the Molecule: Reduces the likelihood of oxidative degradation during extraction.

- Modifies Ionization: Can enhance sensitivity in positive-ion mode ESI compared to the free acid.

Part 2: Synthesis & Structural Integrity

While commercially available (e.g., Cayman Chemical), in-situ derivatization is a common workflow in lipidomics. The following diagram illustrates the structural transformation and the logic of the derivatization process.

Structural Transformation Diagram



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Figure 1: Reaction pathway for the conversion of LTC4-d5 free acid to its methyl ester form using TMS-Diazomethane.

Part 3: Analytical Application (LC-MS/MS)

The primary utility of LTC4-d5 methyl ester is as an Internal Standard for Isotope Dilution Mass Spectrometry (IDMS).

Mass Spectrometry Strategy

To quantify native LTC4 methyl ester, the instrument must be tuned to specific Multiple Reaction Monitoring (MRM) transitions.^[1]

- Ionization Source: Electrospray Ionization (ESI)
- Polarity: Positive () or Negative ()

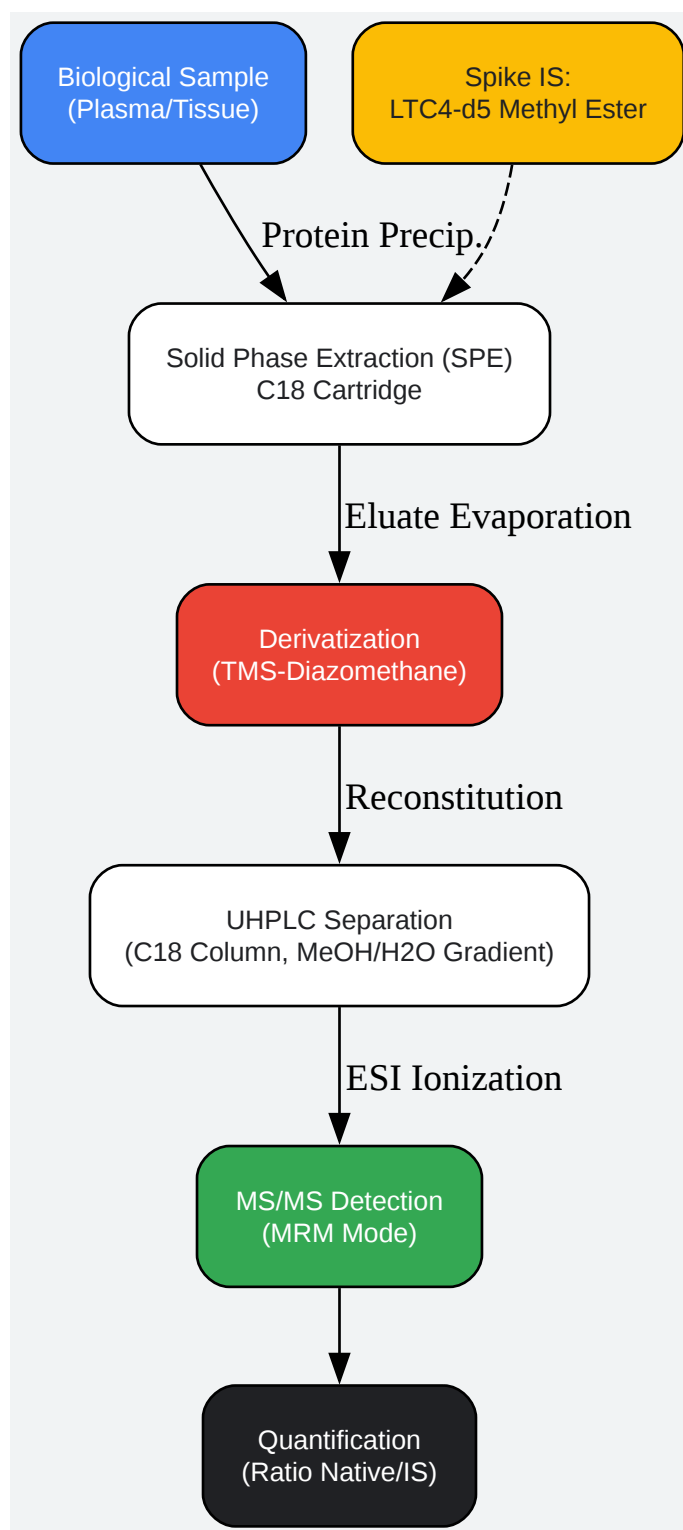
). Note: Methyl esters often show improved signal-to-noise in positive mode compared to free acids.

Theoretical MRM Transitions:

Analyte	Precursor Ion ()	Product Ion ()	Fragmentation Mechanism
LTC4 Methyl Ester	640.3	189.1	Cleavage of S-glutathionyl bond
LTC4-d5 Methyl Ester (IS)	645.3	194.1	Cleavage of S-glutathionyl bond (retains d5 on tail)

Note: Transitions must be optimized on your specific instrument (Collision Energy ramp).

Analytical Workflow Diagram



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Figure 2: Step-by-step workflow for the quantification of LTC4 using the deuterated methyl ester internal standard.

Part 4: Handling & Stability Protocols

LTC4 and its esters are polyunsaturated lipids containing a conjugated triene system, making them extremely susceptible to isomerization and oxidation.

Storage and Handling

- **Temperature:** Store bulk stock at -80°C.
- **Solvent:** Supplied in Ethanol/Water (95:5). Avoid storing in protic solvents for extended periods if not frozen.
- **Light Protection:** Strictly light-sensitive. Handle under amber light or wrap vials in aluminum foil. UV light causes cis-trans isomerization of the conjugated double bonds, rendering the standard analytically useless.
- **Inert Atmosphere:** Always purge opened vials with dry Nitrogen or Argon gas before resealing to prevent oxidation.

Derivatization Protocol (Safety-Focused)

Standard Diazomethane is explosive. This protocol uses TMS-Diazomethane, a safer alternative.^[2]

- **Preparation:** Dissolve the lipid extract (containing native LTC4 and LTC4-d5 IS) in 100 µL of Methanol.
- **Reaction:** Add 50 µL of TMS-Diazomethane (2M in hexanes).
- **Incubation:** Vortex and incubate at Room Temperature for 30 minutes. The yellow color indicates the presence of the reagent.
- **Quenching:** Add 10 µL of Glacial Acetic Acid dropwise until the solution turns colorless (neutralizes excess reagent).
- **Drying:** Evaporate to dryness under a gentle stream of Nitrogen.

- Reconstitution: Reconstitute in Mobile Phase A (e.g., Water/Acetonitrile 80:20) for LC-MS injection.

References

- Murphy, R. C., et al. (1979). "Leukotriene C: A slow-reacting substance from murine mastocytoma cells.
- Kita, Y., et al. (2005). "Quantitative analysis of cysteinyl leukotrienes in human biological fluids by liquid chromatography-electrospray ionization-tandem mass spectrometry.

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Sources

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- 2. TCI Practical Example: Methyl Esterification of Carboxylic Acid Using TMS-Diazomethane | TCI AMERICA [tcichemicals.com]
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